

Mass Spectrometry Analysis of LB-60-OF61: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: LB-60-OF61

Cat. No.: B8105898

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Introduction

LB-60-OF61 is a novel small molecule identified as a potent and selective inhibitor of Nicotinamide Phosphoribosyltransferase (NAMPT).[1][2] As a cytotoxic agent, it has shown particular efficacy against cell lines with high expression of the MYC oncogene, such as the human colon cancer cell line HCT116.[2] The mechanism of action involves the inhibition of the NAMPT-mediated NAD⁺ salvage pathway, leading to cellular energy depletion and apoptosis, especially in cancer cells that are highly dependent on this pathway.[3][4]

Mass spectrometry is an indispensable tool for the characterization and quantification of small molecule drug candidates like **LB-60-OF61** in complex biological matrices.[5][6] This document provides detailed application notes and protocols for the mass spectrometry-based analysis of **LB-60-OF61**, intended to guide researchers in preclinical and drug development settings.

Physicochemical Properties of LB-60-OF61

A summary of the key physicochemical properties of **LB-60-OF61** is presented in Table 1. This information is crucial for method development in mass spectrometry.

Property	Value	Reference
CAS Number	794461-93-1	[7][8]
Molecular Formula	C29H30N6O2	[2][7]
Molecular Weight	494.59 g/mol	[2]
Appearance	White to light yellow solid powder	[2]
Solubility	DMSO: ~200 mg/mL (~404.38 mM)	[2]

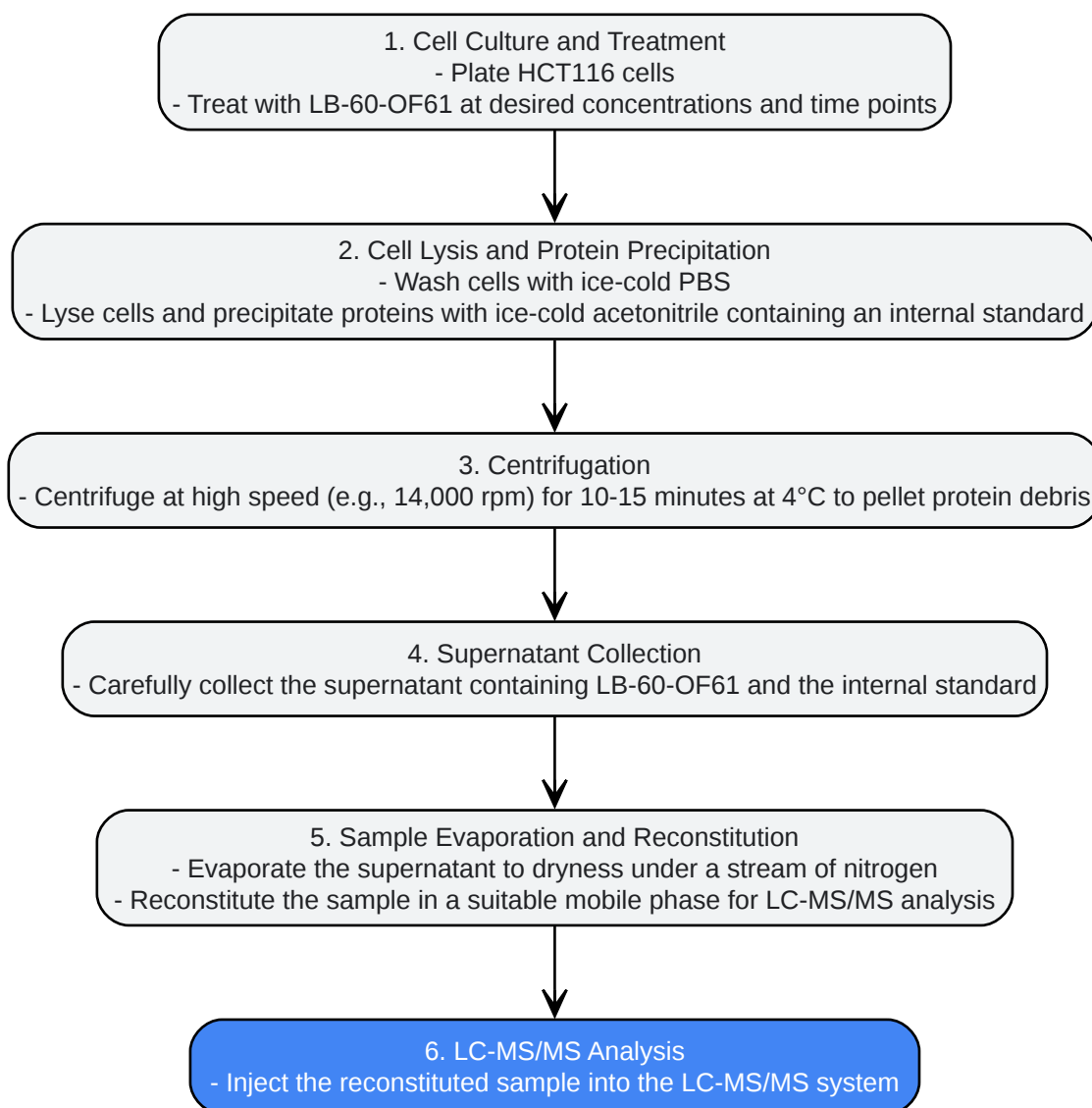
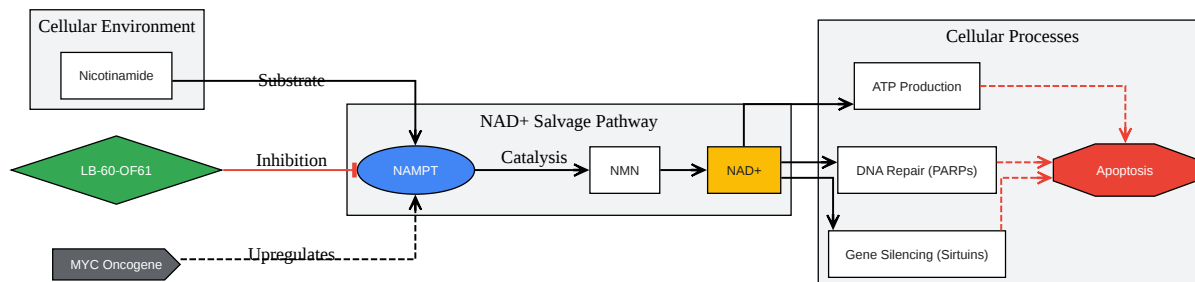
Quantitative Data Summary

The biological activity of **LB-60-OF61** has been characterized by its potent inhibition of cell proliferation. Table 2 summarizes the reported half-maximal inhibitory concentration (IC50).

Cell Line	Assay Type	IC50	Reference
HCT116	Cell Viability	~30 nM	[2]

Signaling Pathway

LB-60-OF61 targets NAMPT, the rate-limiting enzyme in the NAD⁺ salvage pathway. Inhibition of NAMPT leads to a depletion of cellular NAD⁺, a critical coenzyme for numerous cellular processes, including ATP production and the function of NAD⁺-dependent enzymes like PARPs and sirtuins.[3][4] This disruption of cellular metabolism is particularly detrimental to rapidly proliferating cancer cells, especially those driven by the MYC oncogene, which upregulates metabolic pathways dependent on NAD⁺.



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- To cite this document: BenchChem. [Mass Spectrometry Analysis of LB-60-OF61: Application Notes and Protocols]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b8105898/docs#mass-spectrometry-analysis-of-lb-60-of61-application-notes-and-protocols\]](https://www.benchchem.com/product/b8105898/docs#mass-spectrometry-analysis-of-lb-60-of61-application-notes-and-protocols)

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